

Thermodynamic Properties of Cinnamyl Benzoate: A Technical Guide

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Compound of Interest

Compound Name: *2-Phenylethenyl benzoate*

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Introduction

Cinnamyl benzoate (CAS 5320-75-2) is a benzoate ester recognized for its characteristic balsamic and spicy aroma.^[1] An organic compound formed from cinnamyl alcohol and benzoic acid, it presents as a white crystalline powder.^{[2][3][4]} While primarily utilized in the fragrance and flavoring industries, a comprehensive understanding of its thermodynamic properties is crucial for applications in pharmaceutical sciences, including formulation development, stability testing, and process chemistry.^{[3][5]} This technical guide provides a summary of the available thermodynamic data for cinnamyl benzoate, outlines general experimental protocols for determining these properties, and presents a logical workflow for property determination.

Core Thermodynamic and Physical Properties

The following tables summarize the key thermodynamic and physical properties of cinnamyl benzoate. It is important to note that some of the available data are estimated or calculated values and should be considered as such.^{[2][6]}

Property	Value	Conditions
Molecular Formula	<chem>C16H14O2</chem>	
Molecular Weight	238.28 g/mol	
Melting Point	31-33 °C	@ 760.00 mm Hg
Boiling Point	335.00 °C	@ 760.00 mm Hg
209.00 °C	@ 13.00 mm Hg	
Vapor Pressure	0.000040 mmHg	@ 25.00 °C
Flash Point	175.56 °C	TCC
logP (o/w)	4.420 (est) / 3.557	
Water Solubility	5.8 mg/L (est)	@ 25 °C
Appearance	White crystalline powder	

Table 1: Physical Properties of Cinnamyl Benzoate.[2][5][7]

Thermodynamic Property	Value	Method
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	154.96 kJ/mol	Joback Method
Enthalpy of Formation at Standard Conditions ($\Delta_f H^\circ_{\text{gas}}$)	-28.09 kJ/mol	Joback Method
Enthalpy of Fusion at Standard Conditions ($\Delta_{\text{fus}} H^\circ$)	28.27 kJ/mol	Joback Method
Enthalpy of Vaporization at Standard Conditions ($\Delta_{\text{vap}} H^\circ$)	64.88 kJ/mol	Joback Method
Ideal Gas Heat Capacity (C_p, gas)	495.69 J/mol·K	@ 699.29 K, Joback Method
Dynamic Viscosity (η)	0.0013204 Pa·s	@ 390.00 K, Joback Method

Table 2: Calculated Thermodynamic Properties of Cinnamyl Benzoate.[6][8]

Experimental Protocols for Thermodynamic Property Determination

While specific experimental protocols for the determination of all thermodynamic properties of cinnamyl benzoate are not readily available in the reviewed literature, this section outlines the general methodologies employed for similar organic esters.

Synthesis of Cinnamyl Benzoate

Cinnamyl benzoate can be synthesized via the esterification of cinnamyl alcohol with benzoic acid.[1] A general laboratory procedure for the synthesis of esters from an alcohol and a carboxylic acid is as follows:

- **Reaction Setup:** An alcohol (cinnamyl alcohol) and a carboxylic acid (benzoic acid) are combined in a reaction vessel.
- **Catalyst:** A strong acid catalyst, such as concentrated sulfuric acid, is typically added to protonate the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic.
- **Heating:** The reaction mixture is heated, often under reflux, to increase the reaction rate.
- **Purification:** After the reaction is complete, the ester is isolated and purified. This often involves:
 - Neutralization of the excess acid catalyst with a weak base, such as sodium carbonate solution.
 - Washing with water to remove any remaining water-soluble impurities.
 - Separation of the ester layer from the aqueous layer.
 - Drying the ester with a suitable drying agent.
 - Further purification by distillation or recrystallization.[9]

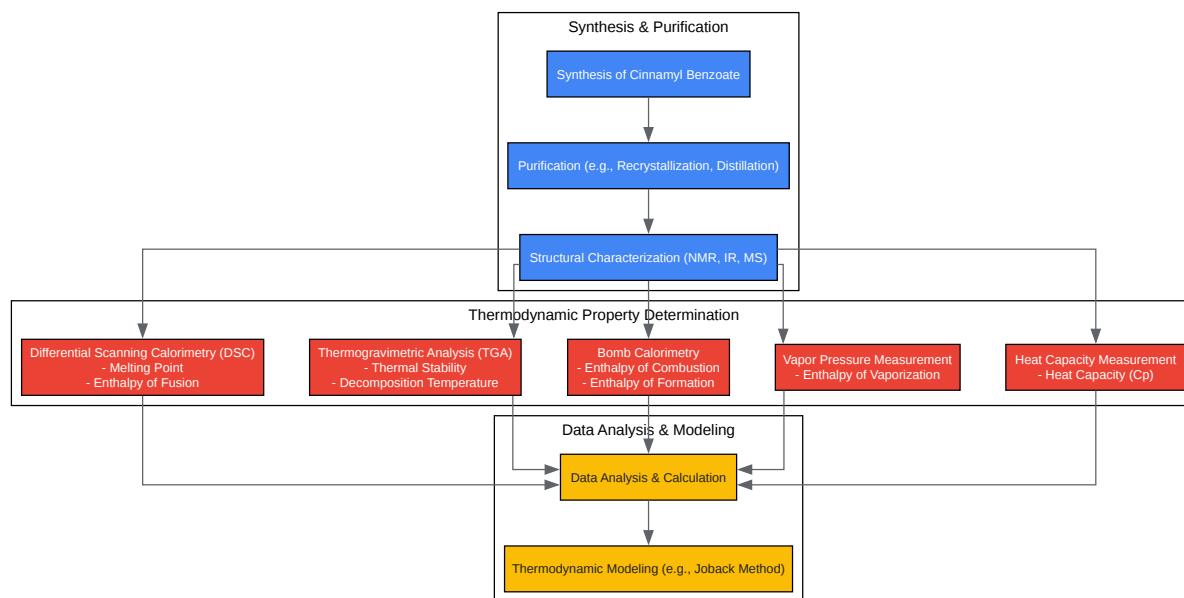
Determination of Thermodynamic Properties

The experimental determination of thermodynamic properties for a compound like cinnamyl benzoate would typically involve the following techniques:

- Differential Scanning Calorimetry (DSC): This technique is used to determine the melting point and enthalpy of fusion. A sample is heated at a constant rate, and the heat flow required to maintain the same temperature as a reference is measured. The peak of the endothermic transition corresponds to the melting point, and the area under the peak is proportional to the enthalpy of fusion.
- Thermogravimetric Analysis (TGA): TGA measures the change in mass of a sample as a function of temperature. This is useful for determining the thermal stability and decomposition temperature of the compound.
- Bomb Calorimetry: The enthalpy of combustion can be determined using a bomb calorimeter. The sample is combusted in a high-pressure oxygen environment, and the heat released is measured. From the enthalpy of combustion, the standard enthalpy of formation can be calculated.
- Vapor Pressure Measurement: Various methods can be used to measure vapor pressure as a function of temperature, such as the static or dynamic method. The Clausius-Clapeyron equation can then be used to determine the enthalpy of vaporization from the vapor pressure data.
- Heat Capacity Measurement: The heat capacity of a substance can be determined using techniques like DSC or adiabatic calorimetry, where the amount of heat required to raise the temperature of the sample by a certain amount is measured.

Logical Workflow for Thermodynamic Property Characterization

The following diagram illustrates a general workflow for the characterization of the thermodynamic properties of a compound like cinnamyl benzoate.



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Caption: Workflow for Thermodynamic Property Characterization.

Conclusion

This technical guide has summarized the currently available thermodynamic and physical property data for cinnamyl benzoate. While a substantial amount of calculated data exists, further experimental verification is recommended for critical applications. The outlined general

experimental protocols provide a foundation for such investigations. A thorough understanding of these properties is essential for the effective and safe use of cinnamyl benzoate in research, drug development, and other scientific endeavors.

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- To cite this document: BenchChem. [Thermodynamic Properties of Cinnamyl Benzoate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15434985#thermodynamic-properties-of-cinnamyl-benzoate>

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